

Thermodynamic Properties of Ethyl Formate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ethylene formate*

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Introduction

Ethyl formate ($C_3H_6O_2$), also known as ethyl methanoate, is an ester with a characteristic rum-like odor, naturally occurring in some fruits and plant oils.^[1] Beyond its use as a flavoring agent, it serves as a solvent for various polymers like cellulose nitrate and acetate.^{[2][3]} In scientific research and pharmaceutical development, a thorough understanding of its thermodynamic properties is crucial for process design, reaction modeling, and safety assessments. This guide provides a comprehensive overview of the key thermodynamic data for ethyl formate, details the experimental methodologies used to obtain this data, and illustrates fundamental thermodynamic relationships.

Core Thermodynamic Data

The following tables summarize the essential thermodynamic properties of ethyl formate, compiled from various reputable sources.

Table 1: Enthalpy of Formation

The standard enthalpy of formation (Δ_fH°) is the change in enthalpy when one mole of a compound is formed from its constituent elements in their standard states.

Property	Value (kJ/mol)	Phase	Reference(s)
Standard Enthalpy of Formation	-374.6 ± 1.4	Gas	[4]
Standard Enthalpy of Formation	-361.7	Gas	[5]
Standard Enthalpy of Formation	-398	Gas	[5]

Table 2: Heat Capacity

Heat capacity (Cp) is the amount of heat required to raise the temperature of a substance by one degree Celsius. The data below is for the liquid phase at constant pressure.

Heat Capacity (J/mol·K)	Temperature (K)	Reference(s)
144.3	298.15	[6]
158.2	290	[6]
148.1	294.7	[6]

The CAMEO Chemicals database also provides liquid heat capacity data in British thermal units per pound-degree Fahrenheit at various temperatures.[\[7\]](#)

Table 3: Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

Vapor Pressure	Temperature (°C)	Reference(s)
200 mmHg	20	[1][8]
261.2 hPa	20	[9]
3.79 psi	20	
15.16 psi	55	

Table 4: Phase Change and Other Properties

This table includes data on phase transitions and other relevant physical properties.

Property	Value	Reference(s)
Boiling Point	54.0 °C (327.1 K)	[1]
Melting Point	-80 °C (193 K)	[1]
Enthalpy of Vaporization	32.5 kJ/mol	[5]
Standard Entropy of Reaction	129 J/mol·K	[10]

Experimental Protocols

The determination of thermodynamic properties such as heat capacity relies on precise calorimetric measurements. While the full experimental details from the original publications are extensive, this section outlines a representative methodology for determining the heat capacity of a liquid like ethyl formate.

Calorimetric Measurement of Liquid Heat Capacity

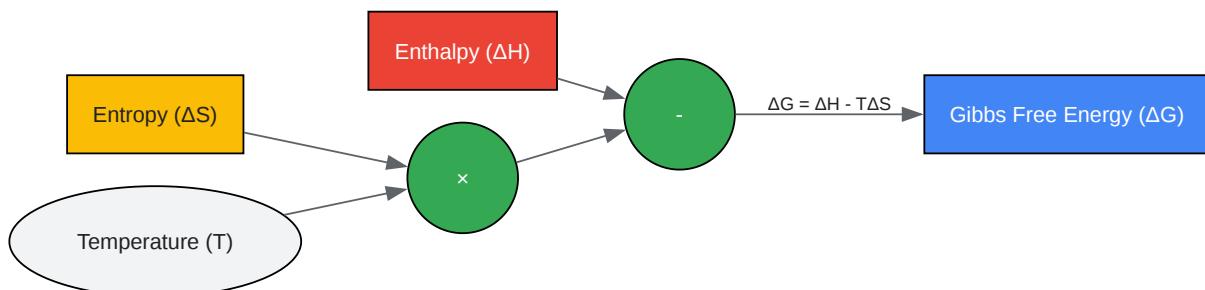
The heat capacity of liquid ethyl formate can be determined using a vacuum-jacketed glass calorimeter.[11] This method involves the following general steps:

- Sample Preparation: A high-purity sample of ethyl formate (typically >99%) is obtained.[11] Less pure samples would require fractional distillation to achieve the desired purity.[11]

- Calorimeter Setup: A known volume (e.g., 10 cm³) of the purified ethyl formate is placed in a vacuum-jacketed glass calorimeter.[11] The calorimeter is equipped with a thermistor for precise temperature measurement, a heating element, and a stirring mechanism to ensure uniform temperature distribution.[11] The entire setup is immersed in a constant-temperature water bath to maintain a stable initial temperature (e.g., 298.15 ± 0.002 K).[11]
- Heating and Data Acquisition: A constant current is passed through the heating element for a defined period (e.g., 60 seconds) to introduce a known amount of heat into the sample.[11] The temperature change of the liquid is continuously monitored and recorded using the thermistor, which is part of a Wheatstone bridge circuit for high sensitivity.[11] Measurements are typically made over small temperature increments (e.g., 0.07 K).[11]
- Calculation: The heat capacity of the liquid is calculated from the measured temperature change, the amount of heat supplied, and the known heat capacity of the calorimeter itself. [11] The heat capacity of the calorimeter is determined separately through calibration experiments.[11] The final reported value is often the mean of multiple heating curves to ensure accuracy.[11]

Mandatory Visualization

The following diagram illustrates the fundamental relationship between key thermodynamic properties.



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Caption: Relationship between Gibbs Free Energy, Enthalpy, and Entropy.

This guide provides a foundational understanding of the thermodynamic properties of ethyl formate for scientific and industrial applications. For more detailed data and specific experimental conditions, consulting the primary literature cited is recommended.

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